

sec-Butyl Acetate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sec-butyl acetate*

Cat. No.: *B091578*

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **sec-Butyl acetate** (IUPAC name: butan-2-yl acetate; CAS No: 105-46-4) is a colorless, flammable liquid with a characteristic fruity odor.[1][2] As a versatile organic solvent, it holds significant importance across various industrial and research applications. This guide provides a detailed overview of its chemical and physical properties, synthesis methodologies, key applications with a focus on the pharmaceutical sector, and its metabolic pathway.

Chemical and Physical Properties

sec-Butyl acetate is one of four isomers of butyl acetate, which also include n-butyl acetate, isobutyl acetate, and tert-butyl acetate.[3] Its properties make it a valuable solvent in numerous formulations. The key physicochemical data are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	butan-2-yl acetate
CAS Number	105-46-4
Molecular Formula	C ₆ H ₁₂ O ₂
Molecular Weight	116.16 g/mol
Synonyms	Acetic acid, 1-methylpropyl ester; 2-Butyl acetate; Acetic acid, sec-butyl ester; sec-Butyl ethanoate

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid with a fruity odor
Boiling Point	111-112 °C
Melting Point	-99 °C
Density	0.872 g/mL at 25 °C
Vapor Pressure	10 mmHg at 20 °C
Flash Point	16 °C (60.8 °F)
Solubility in Water	0.8 g/100 mL at 20 °C
Solubility in Organic Solvents	Soluble in alcohol, ether, and other common organic solvents
Refractive Index (n _{20/D})	1.389

Synthesis of sec-Butyl Acetate

There are two primary industrial methods for the synthesis of **sec-butyl acetate**.

- Fischer Esterification of sec-Butanol and Acetic Acid: This is a classic method involving the acid-catalyzed reaction between sec-butanol and acetic acid. The reaction is reversible and requires a catalyst, typically a strong acid like sulfuric acid, and often the removal of water to drive the equilibrium towards the product.[4]
- Addition of Acetic Acid to n-Butene: A more modern and cost-effective industrial method involves the direct addition of acetic acid to n-butene in the presence of an acidic catalyst.[5]
[6] This process often utilizes a fixed-bed reactor with a strong acidic cation exchange resin as the catalyst.[5][6]

Experimental Protocols

1. Illustrative Laboratory Synthesis via Fischer Esterification:

While a specific detailed protocol for **sec-butyl acetate** was not available, the following is a representative procedure adapted from the well-established synthesis of its isomer, n-butyl acetate. This protocol illustrates the key steps in a Fischer esterification.

- Materials:
 - sec-Butanol
 - Glacial Acetic Acid
 - Concentrated Sulfuric Acid (catalyst)
 - Anhydrous Sodium Sulfate
 - Saturated Sodium Bicarbonate solution
 - Saturated Sodium Chloride solution
 - Diethyl ether (for extraction)
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine sec-butanol and a molar excess of glacial acetic acid.

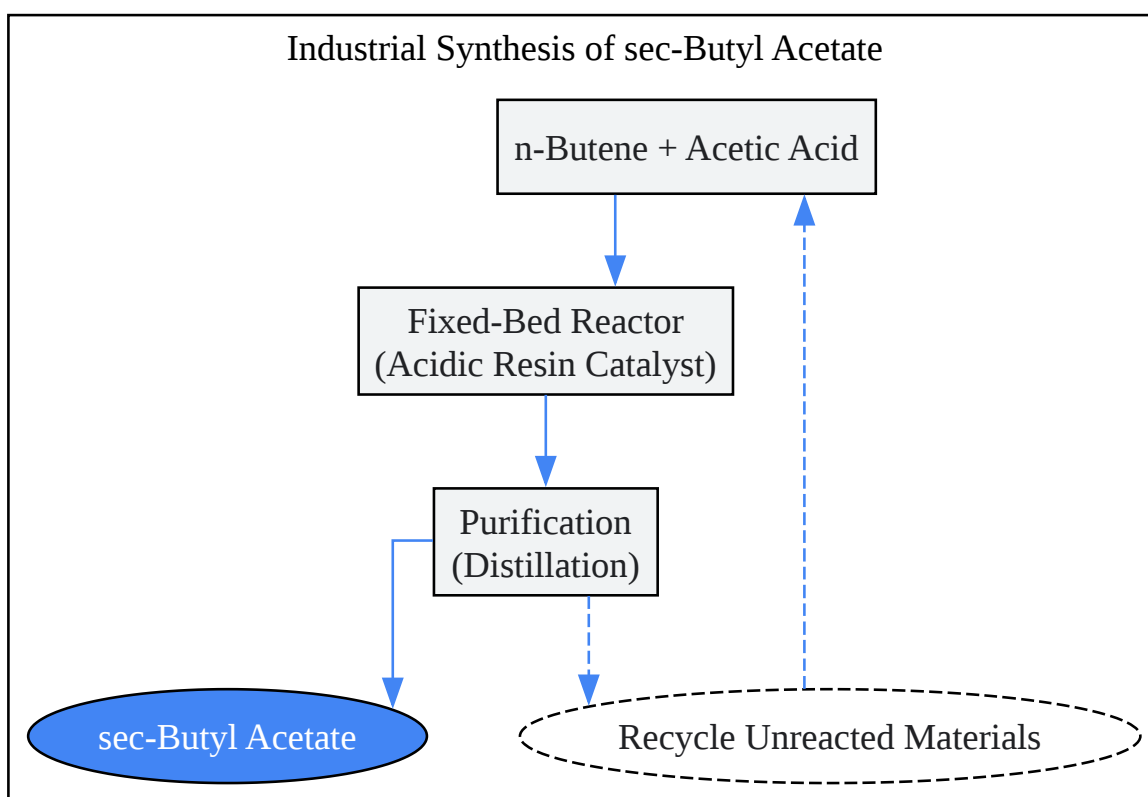
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the mixture to reflux for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the mixture sequentially with water, saturated sodium bicarbonate solution (to neutralize the excess acid), and finally with saturated sodium chloride solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and remove the solvent under reduced pressure.
- The crude **sec-butyl acetate** can be further purified by fractional distillation.

2. Industrial Synthesis via n-Butene Addition (Conceptual Workflow):

This process is typically carried out in a continuous flow system.

- Reactants and Catalyst:
 - n-Butene
 - Acetic Acid
 - Strong acidic cation exchange resin (catalyst)
- General Conditions:
 - Temperature: 80-200 °C
 - Pressure: 1.0-6.0 MPa
 - Reactor: Fixed-bed reactor
- Workflow:

- A feed stream of n-butene and acetic acid is passed through a fixed-bed reactor containing the acidic resin catalyst.
- The reaction mixture exiting the reactor contains **sec-butyl acetate**, unreacted starting materials, and potential byproducts.
- The product stream is then subjected to a series of purification steps, typically involving distillation, to separate the **sec-butyl acetate** from the other components. Unreacted starting materials are often recycled back into the reactor.



[Click to download full resolution via product page](#)

Caption: Industrial synthesis workflow for **sec-butyl acetate**.

Applications in Research and Drug Development

sec-Butyl acetate is a versatile solvent with numerous applications. For researchers and professionals in drug development, its most relevant uses are as a solvent for organic

synthesis and as an extraction solvent in the purification of natural products and pharmaceuticals.

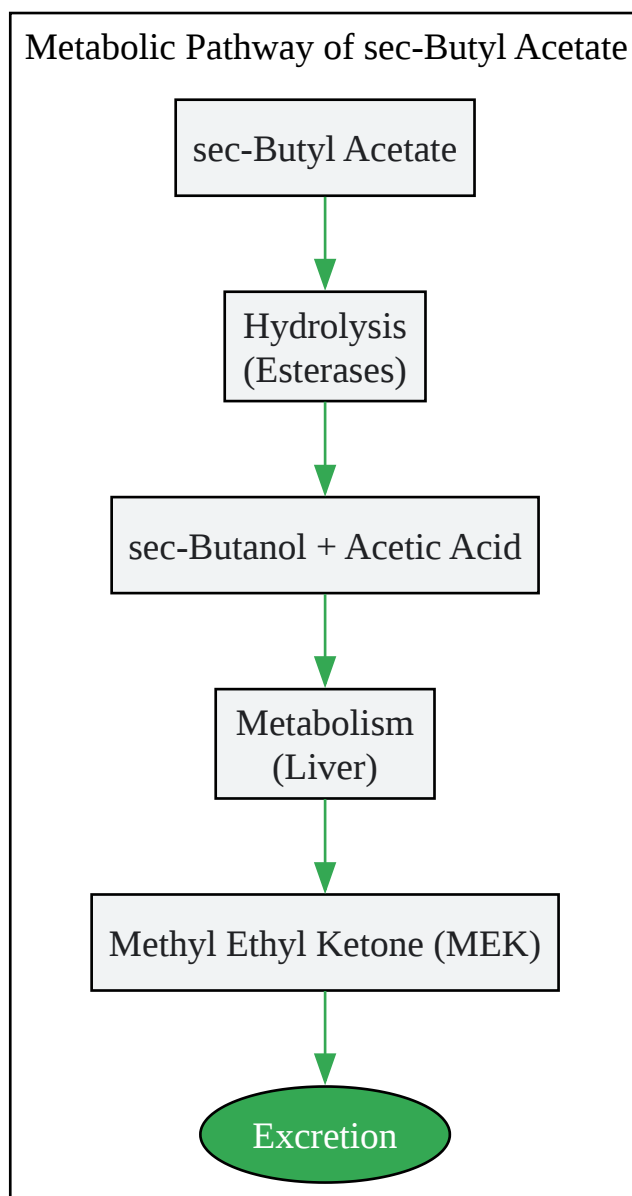
- **Organic Synthesis:** It serves as a reaction medium for various chemical transformations.
- **Extraction Solvent:** Due to its favorable solubility characteristics and moderate volatility, **sec-butyl acetate** is employed as an extraction solvent in the pharmaceutical industry.^[7] A notable application is in the manufacturing and purification of antibiotics, such as penicillin, where it is used to extract the active compound from the fermentation broth.^[1] It is also used in the production of hormones and vitamins.^[7]
- **Formulations:** Its moderate evaporation rate and good skin permeability have led to its use as a component to promote drug absorption in some topical formulations.^[7]
- **Replacement for Other Solvents:** It is often considered a less toxic alternative to solvents like toluene and xylene.^[8]

Metabolism and Toxicology

Understanding the metabolic fate of solvents is crucial in drug development and toxicology.

Metabolic Pathway:

Upon absorption, **sec-butyl acetate** is rapidly hydrolyzed by esterases in the body into sec-butanol and acetic acid.^[1] Acetic acid enters the central metabolic pathways. sec-Butanol is further metabolized, primarily in the liver, to methyl ethyl ketone (MEK), which is then excreted.^[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dir.ca.gov [dir.ca.gov]
- 2. scientiairanica.sharif.edu [scientiairanica.sharif.edu]
- 3. sec-Butyl acetate - Wikipedia [en.wikipedia.org]
- 4. amherst.edu [amherst.edu]
- 5. CN103787878A - Method for preparing sec-butyl acetate from acetic acid and n-butene - Google Patents [patents.google.com]
- 6. CN103342641B - Method for synthesizing sec-butyl acetate from butene and acetic acid - Google Patents [patents.google.com]
- 7. The Top Ten Uses of Sec-butyl Acetate [slchemtech.com]
- 8. barbarajenningsresume.weebly.com [barbarajenningsresume.weebly.com]
- To cite this document: BenchChem. [sec-Butyl Acetate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091578#sec-butyl-acetate-cas-number-and-iupac-name>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

